

Application Notes and Protocols for the Analysis of **cis-ent-Tadalafil-d3**

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Compound of Interest

Compound Name: *cis-ent-Tadalafil-d3*

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This document provides detailed application notes and protocols for the sample preparation of **cis-ent-Tadalafil-d3** for quantitative analysis in biological matrices. **cis-ent-Tadalafil-d3** is a deuterated form of cis-ent-Tadalafil, which is an enantiomer of Tadalafil.^{[1][2][3]} As a stable isotope-labeled compound, it is an ideal internal standard for mass spectrometry-based quantification of Tadalafil, a phosphodiesterase type 5 (PDE5) inhibitor used to treat erectile dysfunction, benign prostatic hyperplasia, and pulmonary arterial hypertension.^{[4][5][6]} The following protocols for solid-phase extraction (SPE), liquid-liquid extraction (LLE), and protein precipitation are established methods for the analysis of Tadalafil and are applicable to its deuterated isotopologues.^[7]

Quantitative Data Summary

The following tables summarize the performance characteristics of various sample preparation and analytical methods for Tadalafil, which are indicative of the expected performance for **cis-ent-Tadalafil-d3** analysis.

Table 1: Solid-Phase Extraction (SPE) Method Performance

Parameter	Value	Reference
Analyte	Tadalafil and Tadalafil-d3	[8][9]
Matrix	Human Plasma	[8][9]
Extraction Cartridge	Phenomenex Strata-X-C 33 μ	[8][9]
Recovery of Tadalafil	98.95% to 100.61%	[8][9]
Linearity Range	0.50 - 500 ng/mL	[8][9]
Correlation Coefficient (r^2)	≥ 0.9994	[8][9]
Intra-batch Precision	$\leq 3.7\%$	[8][9]
Inter-batch Precision	$\leq 3.7\%$	[8][9]
Accuracy	97.8% to 104.1%	[8][9]

Table 2: Liquid-Liquid Extraction (LLE) Method Performance

Parameter	Value	Reference
Analyte	Tadalafil	[10]
Matrix	Human Plasma	[10]
Recovery	$> 66.1\%$	[10]
Linearity Range	5 - 600 ng/mL	[10]
Lower Limit of Quantitation (LLOQ)	5 ng/mL	[10]
Within-batch Precision (C.V.)	$\leq 10.3\%$	[10]
Between-batch Precision (C.V.)	$\leq 10.3\%$	[10]
Accuracy (deviation)	within -7.6%	[10]

Table 3: Protein Precipitation Method Performance

Parameter	Value	Reference
Analyte	Tadalafil	[11]
Matrix	Human Plasma	[11]
Precipitation Agent	Acetonitrile	[11]
Recovery	90.38% to 97.32%	[11]
Linearity Range	5 - 1,000 ng/mL	[11]
Lower Limit of Quantitation (LLOQ)	5 ng/mL	[11]
Intra-day Precision (%RSD)	< 8.4%	[11]
Inter-day Precision (%RSD)	< 8.4%	[11]
Accuracy (%RE)	< -3.2%	[11]

Experimental Protocols

The following are detailed protocols for the extraction of Tadalafil and its deuterated internal standard, **cis-ent-Tadalafil-d3**, from biological matrices, primarily plasma.

Solid-Phase Extraction (SPE) Protocol

This protocol is adapted from a validated LC-MS/MS method for the determination of Tadalafil in human plasma.[\[8\]](#)[\[9\]](#)

Materials:

- Human plasma samples
- **cis-ent-Tadalafil-d3** internal standard (IS) solution
- Methanol
- 10 mM Ammonium formate, pH 4.0
- Phenomenex Strata-X-C 33 μ extraction cartridges

- Centrifuge
- SPE manifold

Procedure:

- **Sample Preparation:** To 200 µL of human plasma, add a known concentration of **cis-ent-Tadalafil-d3** internal standard solution.
- **Cartridge Conditioning:** Condition the SPE cartridges by passing methanol followed by 10 mM ammonium formate (pH 4.0).
- **Sample Loading:** Load the plasma sample onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge to remove interferences, typically with a weak organic solvent or an acidic aqueous solution.
- **Elution:** Elute the analyte and internal standard from the cartridge using an appropriate elution solvent (e.g., methanol).
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a stream of nitrogen. Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

Liquid-Liquid Extraction (LLE) Protocol

This protocol is based on a validated HPLC-UV method for the quantification of Tadalafil in human plasma.[\[10\]](#)

Materials:

- Human plasma samples
- **cis-ent-Tadalafil-d3** internal standard (IS) solution
- Extraction solvent (e.g., a mixture of diethyl ether and dichloromethane)
- Aqueous back-extraction solution (e.g., acidic or basic buffer)
- Vortex mixer

- Centrifuge

Procedure:

- Sample Preparation: To a known volume of plasma, add the **cis-ent-Tadalafil-d3** internal standard.
- Extraction: Add the organic extraction solvent, vortex vigorously for several minutes, and then centrifuge to separate the organic and aqueous layers.
- Separation: Transfer the organic layer to a clean tube.
- Back-Extraction (Optional but recommended for cleaner samples): Add an aqueous solution to the organic phase to back-extract the analytes. Vortex and centrifuge.
- Final Preparation: Collect the appropriate layer (aqueous for back-extraction, or the evaporated and reconstituted organic phase if back-extraction is not performed) for analysis.

Protein Precipitation Protocol

This is a simple and rapid method for sample preparation.[\[11\]](#)

Materials:

- Human plasma samples
- **cis-ent-Tadalafil-d3** internal standard (IS) solution
- Acetonitrile (or other suitable organic solvent)
- Vortex mixer
- Centrifuge

Procedure:

- Sample Preparation: To a known volume of plasma, add the **cis-ent-Tadalafil-d3** internal standard.

- Precipitation: Add a volume of cold acetonitrile (typically 2-3 times the plasma volume).
- Mixing: Vortex the mixture vigorously for at least one minute to ensure complete protein precipitation.
- Centrifugation: Centrifuge at high speed (e.g., 10,000 rpm) for 10 minutes to pellet the precipitated proteins.
- Collection: Carefully collect the supernatant for direct injection into the LC-MS/MS system or for further processing (e.g., evaporation and reconstitution).

Visualizations

Metabolic Pathway of Tadalafil

Tadalafil is primarily metabolized in the liver by the cytochrome P450 enzyme CYP3A4.^{[4][12]}^[13] The main metabolic pathway involves the formation of a catechol metabolite, which then undergoes methylation and glucuronidation.^{[4][12][13]}

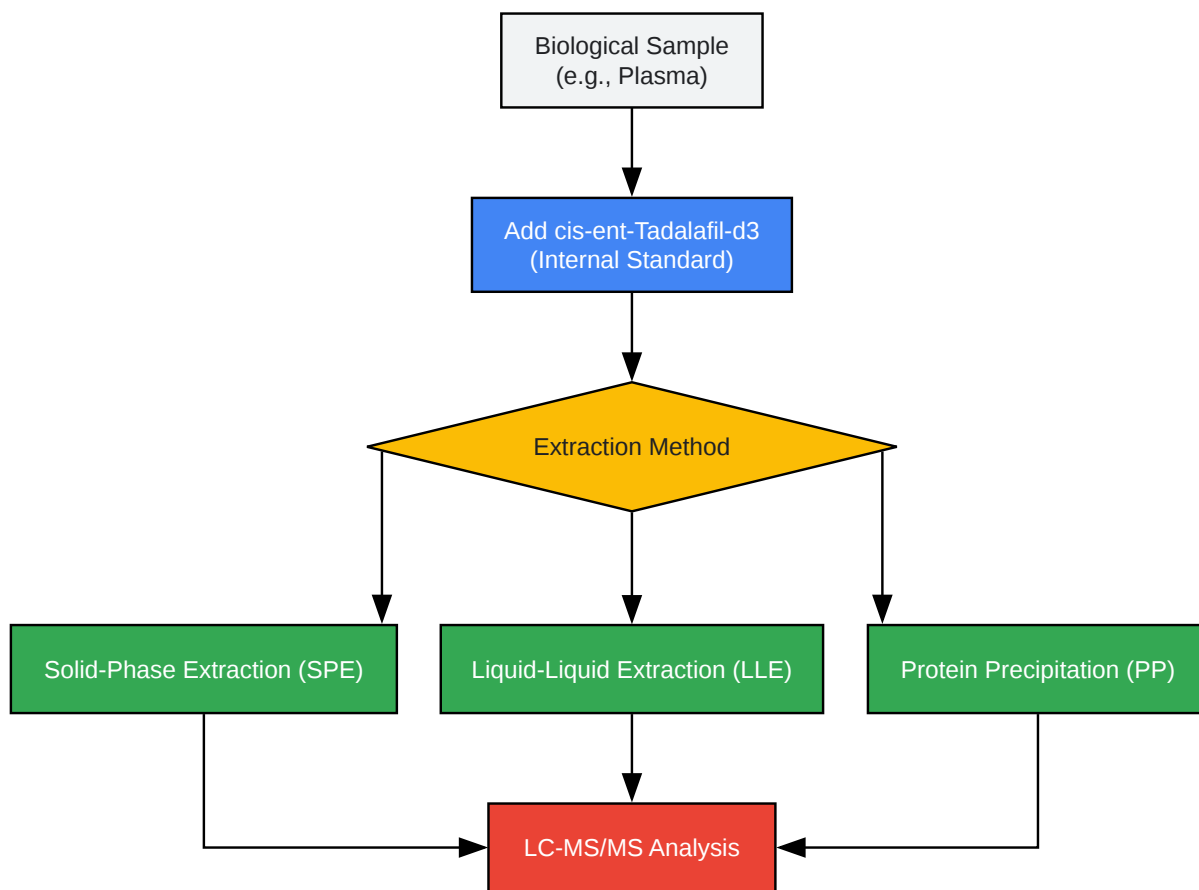


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Caption: Metabolic pathway of Tadalafil.

General Sample Preparation Workflow

The following diagram illustrates a typical workflow for the preparation of biological samples for the analysis of **cis-ent-Tadalafil-d3**.



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Caption: General sample preparation workflow.

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